

laboratory scale-up synthesis of n-Methyl-3-nitropyridin-4-amine

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Compound of Interest

Compound Name: *n*-Methyl-3-nitropyridin-4-amine

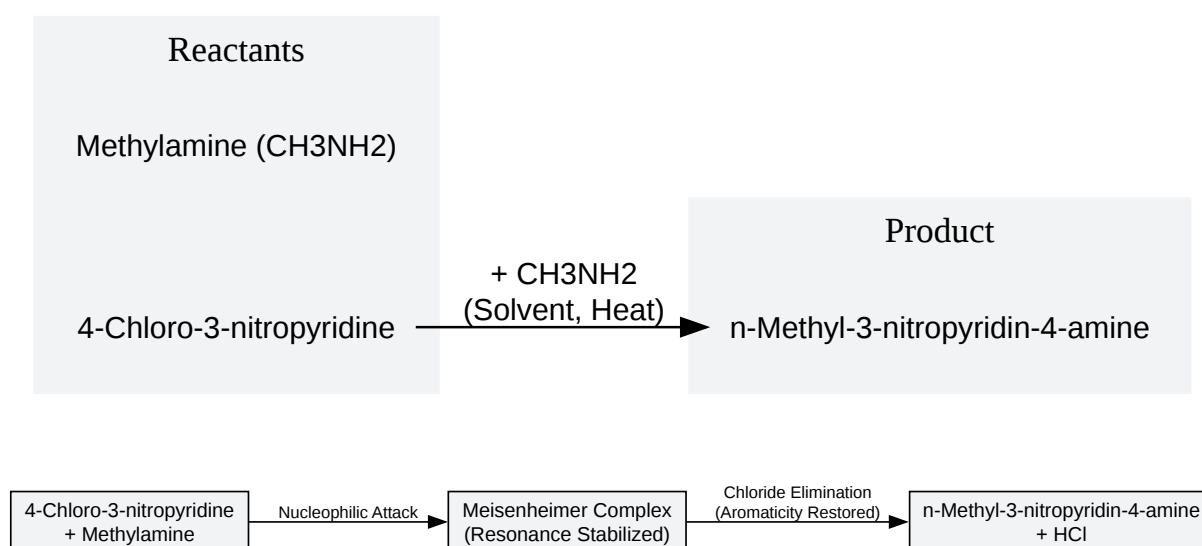
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The Chemical Blueprint: Reaction and Mechanism

The synthesis is achieved through the reaction of 4-chloro-3-nitropyridine with methylamine. This transformation is a classic example of a Nucleophilic Aromatic Substitution (S_NAr) reaction.

Reaction Scheme:



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References

- 1. mdpi.com [mdpi.com]
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